

Physical properties of delta-tetradecalactone (boiling point, density)

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Compound of Interest

Compound Name: *delta-Tetradecalactone*

Cat. No.: *B1661937*

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Technical Guide to the Physical Properties of Delta-Tetradecalactone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **delta-tetradecalactone** (CAS No. 2721-22-4), a significant lactone in the flavor, fragrance, and potentially pharmaceutical industries. This document outlines its boiling point and density, supported by detailed experimental methodologies and structured data presentation for ease of reference and comparison.

Core Physical Properties

Delta-tetradecalactone is characterized as a colorless to pale yellow liquid.^[1] Its key physical properties, boiling point and density, are summarized below. These values are critical for a range of applications, including purification, formulation, and quality control.

Data Summary

Physical Property	Value	Conditions
Boiling Point	130-135 °C	@ 5.00 mm Hg
Density	0.935 g/mL	@ 25 °C
0.932-0.969 g/mL	Not specified	

Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Experimental Protocols

While specific experimental documentation for **delta-tetradecalactone** is not publicly detailed, the determination of its boiling point and density would follow standardized laboratory procedures for viscous liquids. The following sections describe the likely methodologies employed.

Boiling Point Determination

The boiling point of **delta-tetradecalactone** is provided at reduced pressure (5.00 mm Hg), which is a common practice for high molecular weight, heat-sensitive compounds to prevent decomposition at atmospheric pressure. Standard methods for determining the boiling point of such organic liquids include distillation and the Thiele tube method.

1. Simple Distillation Method:

This method involves heating the liquid in a distillation flask and recording the temperature at which the vapor pressure of the liquid equals the applied pressure.[\[10\]](#)[\[11\]](#)[\[12\]](#) For a high-boiling-point substance like **delta-tetradecalactone**, a vacuum distillation setup is essential.

- **Apparatus:** A round-bottom flask, distillation head with a thermometer, condenser, receiving flask, vacuum pump, and a manometer to monitor the pressure.
- **Procedure:**
 - The **delta-tetradecalactone** sample is placed in the round-bottom flask with boiling chips.
 - The system is evacuated to the desired pressure (e.g., 5.00 mm Hg).

- The sample is gradually heated.
- The temperature is recorded when the vapor condensation front is stable on the thermometer bulb and the first drops of distillate are collected. This temperature is the boiling point at that specific pressure.

2. Thiele Tube Method:

A simpler and microscale method for boiling point determination involves a Thiele tube.[\[8\]](#)[\[9\]](#)

- Apparatus: A Thiele tube, a small test tube, a capillary tube sealed at one end, a thermometer, and heat-transfer fluid (e.g., mineral oil).
- Procedure:
 - A small amount of the **delta-tetradecalactone** is placed in the small test tube.
 - The sealed capillary tube is inverted and placed inside the test tube.
 - The assembly is attached to a thermometer and immersed in the Thiele tube containing the heating oil.
 - The Thiele tube is gently heated. When a steady stream of bubbles emerges from the capillary tube, the heating is stopped.
 - The temperature at which the liquid is drawn back into the capillary tube upon cooling is recorded as the boiling point.

Density Determination

The density of a liquid can be determined using several methods, with digital density meters and pycnometers being common for the precision required in research and quality control.

1. Digital Density Meter (Oscillating U-Tube Method):

This is a modern and accurate method, often governed by standards such as ASTM D4052.[\[2\]](#)
[\[4\]](#)

- Apparatus: A digital density meter.
- Procedure:
 - The instrument is calibrated with a substance of known density (e.g., dry air and pure water).
 - A small sample of **delta-tetradecalactone** is injected into the oscillating U-tube.
 - The instrument measures the change in the oscillation frequency of the tube caused by the sample's mass and calculates the density.
 - The temperature is precisely controlled during the measurement (e.g., 25 °C).

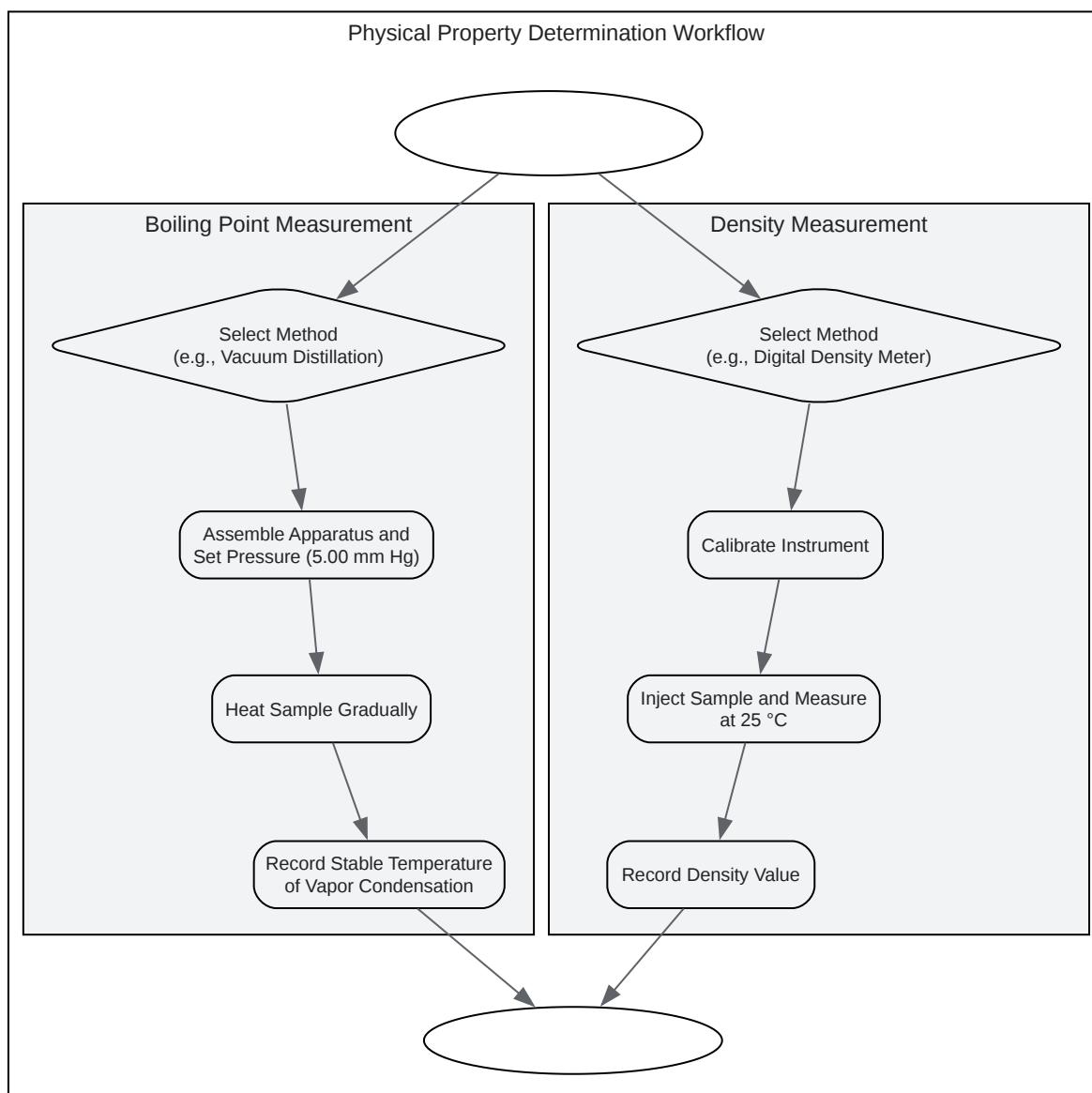
2. Pycnometer Method:

A pycnometer provides a very precise measurement of density and is suitable for viscous liquids, as described in methods like ASTM D1480.[3]

- Apparatus: A pycnometer (a glass flask with a specific, accurately known volume), a high-precision analytical balance, and a temperature-controlled water bath.
- Procedure:
 - The empty pycnometer is weighed.
 - It is then filled with the **delta-tetradecalactone** sample, taking care to avoid air bubbles, and placed in a water bath at the desired temperature (e.g., 25 °C) until thermal equilibrium is reached.
 - The pycnometer is removed from the bath, carefully dried, and weighed again.
 - The density is calculated by dividing the mass of the sample by the known volume of the pycnometer.

Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of the physical properties of a liquid organic compound like **delta-tetradecalactone**.



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Generalized workflow for determining physical properties.

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